

Chemical structure and IUPAC name of 2-Bromo-1-(methoxymethoxy)-4-methylbenzene

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Compound of Interest

Compound Name: 2-Bromo-1-(methoxymethoxy)-4-methylbenzene

Cat. No.: B172401

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Technical Guide: 2-Bromo-1-(methoxymethoxy)-4-methylbenzene

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and structural elucidation of **2-Bromo-1-(methoxymethoxy)-4-methylbenzene**. This compound, with the CAS number 104750-60-9, is a halogenated aromatic ether that can serve as a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds. The presence of the bromo and methoxymethyl (MOM) ether functional groups allows for a variety of chemical transformations, making it a versatile building block in medicinal chemistry and materials science.

Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **2-Bromo-1-(methoxymethoxy)-4-methylbenzene**. The chemical structure is presented below:

Caption: Chemical structure of **2-Bromo-1-(methoxymethoxy)-4-methylbenzene**.

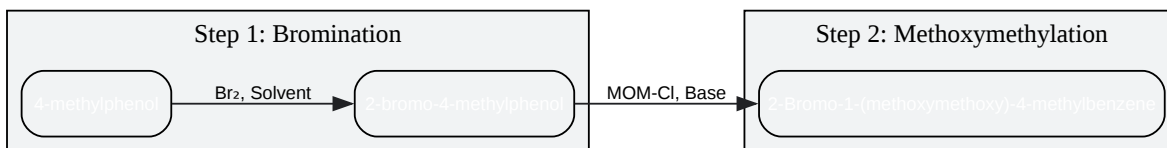
Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromo-1-(methoxymethoxy)-4-methylbenzene** is provided in the table below. This data is compiled from various chemical supplier databases.^{[1][2]}

Property	Value
CAS Number	104750-60-9
Molecular Formula	C ₉ H ₁₁ BrO ₂
Molecular Weight	231.09 g/mol
Boiling Point	273 °C
Density	1.369 g/cm ³
Refractive Index	1.526
Flash Point	116 °C

Synthesis Pathway

The synthesis of **2-Bromo-1-(methoxymethoxy)-4-methylbenzene** can be achieved through a two-step process, starting from the commercially available 4-methylphenol (p-cresol). The first step involves the regioselective bromination of 4-methylphenol to produce 2-bromo-4-methylphenol. The subsequent step is the protection of the phenolic hydroxyl group as a methoxymethyl (MOM) ether.



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